

Troubleshooting contamination of platinum-rhodium thermocouples

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Compound of Interest

Compound Name: *Platinum rhodium*

Cat. No.: *B082538*

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Technical Support Center: Platinum-Rhodium Thermocouples

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in addressing contamination issues with platinum-rhodium thermocouples.

Frequently Asked Questions (FAQs)

Q1: My temperature readings are drifting or have become inaccurate. What are the common causes of platinum-rhodium thermocouple contamination?

A1: Inaccurate readings and drift in platinum-rhodium thermocouples are often due to contamination of the noble metal wires.^{[1][2][3]} The primary causes include:

- **Exposure to Metallic and Non-Metallic Vapors:** Vapors from elements like lead, zinc, phosphorus, arsenic, and silicon can condense on the thermocouple wires at high temperatures.^{[4][5]} This alters the thermoelectric properties of the platinum and platinum-rhodium wires, leading to decreased accuracy.^[4]
- **Reducing Atmospheres:** Operating in a reducing atmosphere (an environment lacking oxygen) can cause the atomization of platinum, which reduces the thermocouple's lifespan

and accuracy.[4] Such atmospheres can be created by the decomposition of organic compounds at high temperatures.[4]

- Contamination from Protection Tubes: Impurities within the ceramic protection tubes, especially silica, can react with the thermocouple wires at high temperatures, particularly in the presence of a reducing agent like hydrogen.[5] This can lead to the formation of platinum silicide, causing embrittlement and failure.[5]
- Cross-Contamination: Using the same equipment for calibrating different types of thermocouples without proper cleaning can lead to cross-contamination.[6]

Q2: What are the visible signs of a contaminated thermocouple?

A2: While drifting temperature readings are the primary indicator, visual inspection can sometimes reveal contamination. Look for:

- Discoloration or Surface Deposits: The surface of the thermocouple wires may show discoloration or a granular appearance due to the condensation of foreign materials.[7]
- Embrittlement and Brittleness: Contamination, particularly by silicon, can make the platinum wires brittle, leading to mechanical failure.[5]
- Grain Growth: Long-term operation at very high temperatures can lead to significant grain growth in the platinum wire, which can result in mechanical failure.[8]

Q3: How can I prevent contamination of my platinum-rhodium thermocouples?

A3: Proactive measures are crucial to extend the life and maintain the accuracy of your thermocouples.[1]

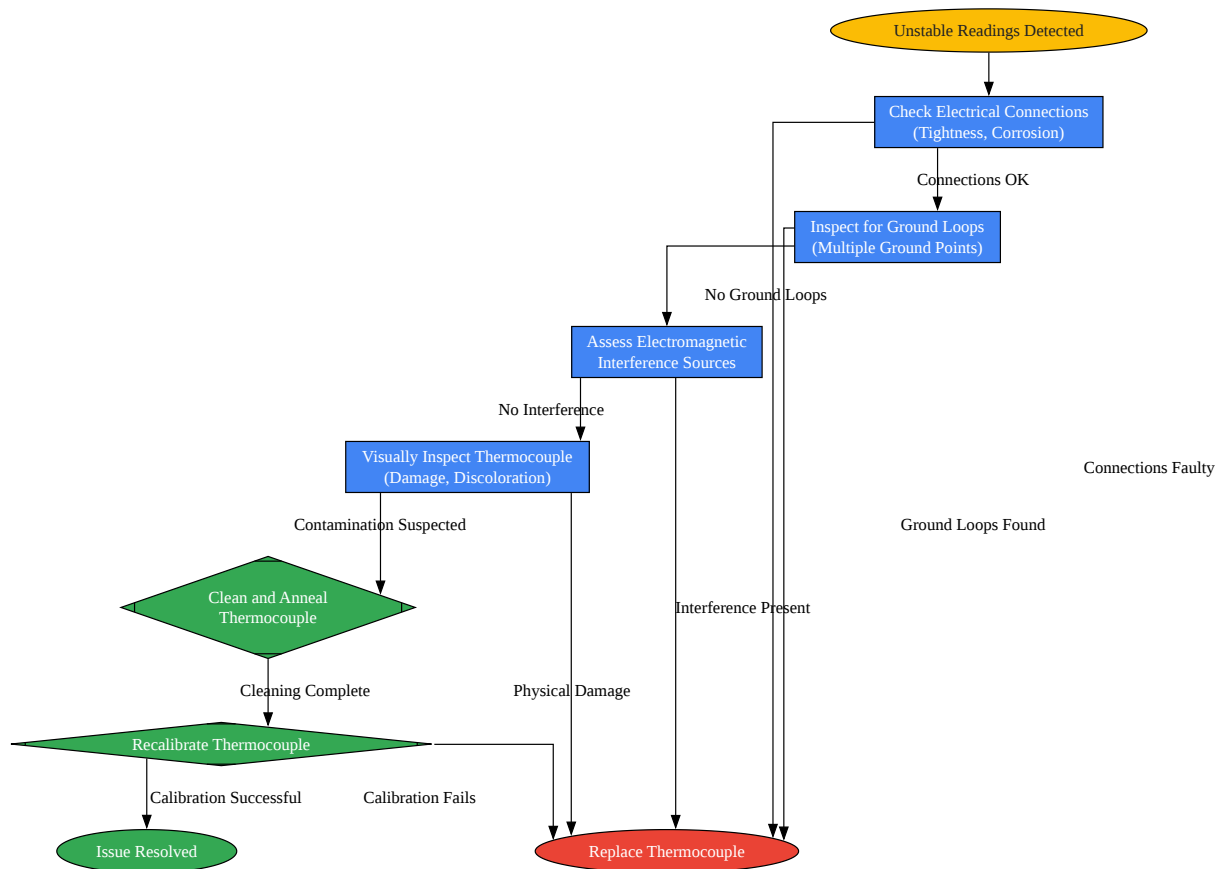
- Use of High-Purity Protection: Always use high-purity alumina protection tubes to shield the thermocouple from the process environment.[5][7][9] Ensure the protection tube is impervious to gases and vapors present in your experiment.[5]
- Avoid Reducing Atmospheres: Whenever possible, operate thermocouples in an oxidizing (air) or inert atmosphere.[1][8]

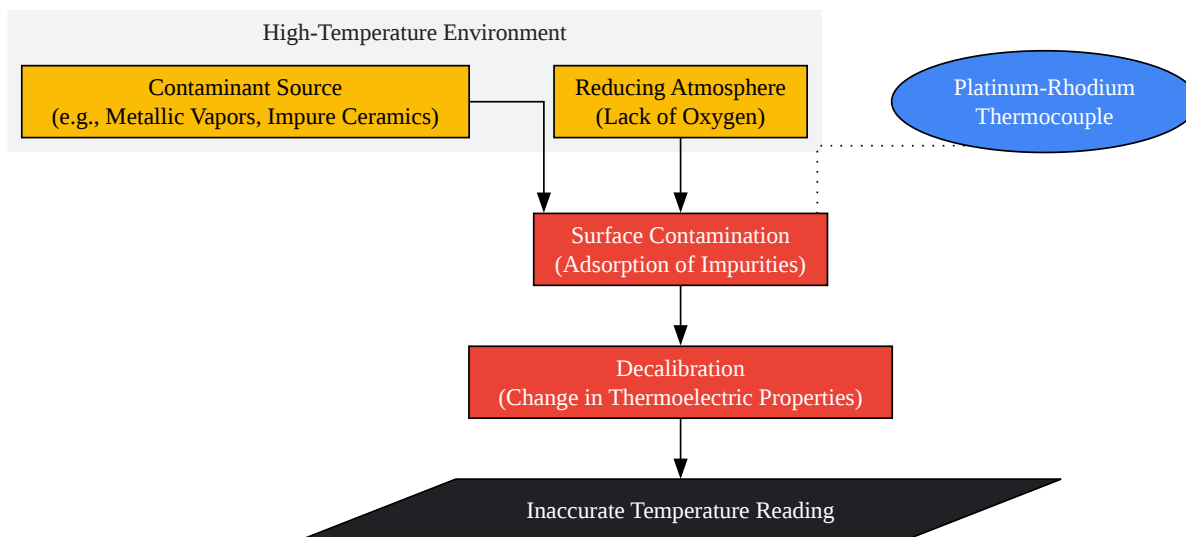
- **Ensure Cleanliness:** Handle thermocouples with care to avoid introducing contaminants.[\[9\]](#)
Use clean gloves and ensure all components, including insulators, are free of impurities.[\[6\]](#)
- **Dedicated Equipment:** Use dedicated and thoroughly cleaned insulation tubes for different thermocouples to prevent cross-contamination.[\[6\]](#)

Troubleshooting Guides

Problem: Unstable or Erratic Temperature Readings

Unstable readings can be caused by several factors beyond contamination.[\[10\]](#)[\[11\]](#) Follow this diagnostic workflow to identify the root cause.





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References

- 1. clevelandelectriclabs.com [clevelandelectriclabs.com]
- 2. Why Your Thermocouple Calibration Might Be Wrong (And How to Fix It) - SenTec [cdsentec.com]
- 3. Why and How to Perform a Thermocouple Calibration [blog.ashcroft.com]
- 4. elpro.si [elpro.si]
- 5. ingentaconnect.com [ingentaconnect.com]

- 6. en.eeworld.com.cn [en.eeworld.com.cn]
- 7. analyzing-testing.netzsch.com [analyzing-testing.netzsch.com]
- 8. marlinmfg.com [marlinmfg.com]
- 9. phiheating.com [phiheating.com]
- 10. chinaguanya.com [chinaguanya.com]
- 11. Reasons and solutions for unstable display of platinum rhodium thermocouples - Knowledge [superbheating.com]
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